

# literature review and comparison of reported calcium diiodide tetrahydrate properties

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Calcium;diiodide;tetrahydrate

Cat. No.: B088675

[Get Quote](#)

## A Comprehensive Review and Comparison of Calcium Diiodide Properties

An in-depth guide to the physicochemical properties of calcium diiodide, with a focus on its tetrahydrate form. This document serves as a resource for researchers, scientists, and professionals in drug development by comparing the reported properties of anhydrous calcium diiodide and its hydrated counterpart, providing detailed experimental methodologies, and illustrating key processes.

Calcium diiodide ( $\text{CaI}_2$ ) is an ionic compound with significant applications in photography, as a source of iodine in animal feed, and in chemical synthesis.<sup>[1]</sup> It is commonly available in its anhydrous ( $\text{CaI}_2$ ) and hydrated forms, with calcium diiodide tetrahydrate ( $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ ) being a notable variant. This compound is a colorless, deliquescent solid that is highly soluble in water.<sup>[1]</sup> Due to its hygroscopic nature, it readily absorbs moisture from the air and is also sensitive to light and carbon dioxide, which can cause the liberation of iodine, giving impure samples a yellowish tint.<sup>[1][2]</sup>

## Data Presentation: Physicochemical Properties

Reported quantitative data for calcium diiodide is predominantly for its anhydrous form. Data specifically for the tetrahydrate is limited, particularly concerning its thermal behavior before dehydration. The following tables summarize the available data for both forms.

Table 1: Reported Properties of Anhydrous Calcium Diiodide ( $\text{CaI}_2$ )

Property	Value	Source(s)
Molecular Formula	CaI <sub>2</sub>	[1]
Molar Mass	293.89 g/mol	[3][4]
Appearance	White to pale-yellow solid	[3]
Melting Point	779 °C	[1]
Boiling Point	1100 °C	[1]
Density	3.956 g/cm <sup>3</sup>	[1]
Crystal System	Trigonal (Rhombohedral)	[1][5]
Space Group	P-3m1	[1][5]

Table 2: Reported Properties of Calcium Diiodide Tetrahydrate (CaI<sub>2</sub>·4H<sub>2</sub>O)

Property	Value	Source(s)
Molecular Formula	CaI <sub>2</sub> ·4H <sub>2</sub> O (CaH <sub>8</sub> I <sub>2</sub> O <sub>4</sub> )	[2][6]
Molar Mass	365.95 g/mol	[1][6]
Appearance	White to off-white to tan crystals/powder	[6]
CAS Number	13640-62-5	[1]
Stability	Hygroscopic, light sensitive, absorbs CO <sub>2</sub>	[2]

Note: The melting point of the tetrahydrate corresponds to the dehydration to the anhydrous form followed by the melting of the anhydrous salt.[3]

## Experimental Protocols

Detailed methodologies are crucial for the accurate determination and reproduction of physicochemical data. Below are protocols for the synthesis and characterization of calcium diiodide and its hydrates.

## Synthesis of Calcium Iodide Hydrates

The formation of calcium iodide hydrates is typically achieved through the reaction of a calcium salt with hydroiodic acid.

Objective: To synthesize calcium iodide hydrate from calcium carbonate and hydroiodic acid.

Materials:

- Calcium Carbonate ( $\text{CaCO}_3$ )
- Hydroiodic Acid (HI)
- Deionized Water
- Calcium Hydroxide ( $\text{Ca(OH)}_2$ ) (for pH adjustment)
- Glass reaction vessel, filtration apparatus, crystallizing dish

Procedure:

- Reaction: Calcium carbonate is gradually added to a solution of hydroiodic acid in a well-ventilated fume hood. The reaction proceeds according to the equation:  $\text{CaCO}_3 + 2\text{HI} \rightarrow \text{CaI}_2 + \text{H}_2\text{O} + \text{CO}_2$ [\[1\]](#)
- Neutralization & Filtration: The resulting solution is tested for acidity. If acidic, a small amount of calcium hydroxide is added to neutralize any excess acid. The solution is then filtered to remove any unreacted solids or impurities.
- Crystallization: The clear filtrate is transferred to a crystallizing dish. The solution is concentrated by gentle heating to promote saturation.
- Hydrate Formation: The saturated solution is then cooled to a specific temperature range to induce the crystallization of the desired hydrate (e.g., tetrahydrate). The precise temperature control is critical for obtaining a specific hydrate form, as various hydrates of calcium iodide (such as 6.5-hydrate, 7-hydrate, and 8-hydrate) can form.[\[7\]](#)
- Isolation: The formed crystals are isolated from the mother liquor by filtration.

## Characterization Methods

### 1. Crystal Structure Determination by X-ray Diffraction (XRD)

Objective: To determine the crystal system, space group, and lattice parameters of the calcium iodide hydrate.

Methodology:

- A suitable single crystal of the synthesized calcium iodide hydrate is selected and mounted on a goniometer head.
- The crystal is placed in an X-ray diffractometer. For hydrated and potentially unstable crystals, data collection is often performed at low temperatures (e.g., 100 K) using a cryo-system to minimize thermal motion and prevent water loss.
- The diffractometer subjects the crystal to a monochromatic X-ray beam, and the diffraction pattern is recorded on a detector as the crystal is rotated.
- The collected data is processed to determine the unit cell dimensions and space group. The crystal structure is then solved and refined using specialized software (e.g., SHELX). This analysis reveals the precise arrangement of  $\text{Ca}^{2+}$  ions,  $\text{I}^-$  ions, and water molecules in the crystal lattice.<sup>[7]</sup>

### 2. Thermal Analysis by Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

Objective: To study the thermal stability and dehydration process of calcium diiodide tetrahydrate.

Methodology:

- A small, precisely weighed sample of calcium diiodide tetrahydrate is placed in a crucible (e.g., alumina or platinum).
- The crucible is placed in a TGA-DSC instrument.

- The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- TGA: The instrument continuously measures the mass of the sample as a function of temperature. A loss in mass corresponds to the release of water molecules (dehydration). The TGA curve allows for the quantification of water molecules lost at each step.
- DSC: The instrument simultaneously measures the heat flow into or out of the sample relative to a reference. Endothermic peaks on the DSC curve typically correspond to dehydration and melting events, while exothermic peaks can indicate crystallization or decomposition.
- The combined data provides a detailed profile of the thermal decomposition pathway, including the temperatures at which dehydration occurs and the associated energy changes.

## Mandatory Visualizations

The following diagrams illustrate the synthesis workflow and the logical pathway for the thermal decomposition of calcium diiodide tetrahydrate.

Caption: Workflow for the synthesis of calcium diiodide hydrates.

Caption: Logical pathway for the thermal decomposition of  $\text{CaI}_2 \cdot 4\text{H}_2\text{O}$ .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Calcium iodide - Wikipedia [en.wikipedia.org]
- 2. CALCIUM IODIDE TETRAHYDRATE | CAS#:13640-62-5 | Chemsrce [chemsrc.com]
- 3. heegermaterials.com [heegermaterials.com]
- 4. CALCIUM IODIDE | 10102-68-8 [chemicalbook.com]

- 5. [next-gen.materialsproject.org](https://next-gen.materialsproject.org) [[next-gen.materialsproject.org](https://next-gen.materialsproject.org)]
- 6. [americanelements.com](https://americanelements.com) [[americanelements.com](https://americanelements.com)]
- 7. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- To cite this document: BenchChem. [literature review and comparison of reported calcium diiodide tetrahydrate properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088675#literature-review-and-comparison-of-reported-calcium-diiodide-tetrahydrate-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)